

4-(Chlorosulfonyl)benzoic acid chemical structure and IUPAC name

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Compound of Interest

Compound Name: 4-(Chlorosulfonyl)benzoic acid

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An In-depth Technical Guide to 4-(Chlorosulfonyl)benzoic Acid

Introduction

4-(Chlorosulfonyl)benzoic acid is a bifunctional organic compound that serves as a crucial intermediate in organic synthesis. Its structure incorporates both a carboxylic acid and a highly reactive chlorosulfonyl group, making it a versatile building block for the synthesis of various pharmaceuticals, polymers, and specialty chemicals.^[1] The presence of these two functional groups allows for sequential or selective reactions, providing a route to complex molecular architectures. This guide provides a comprehensive overview of its chemical structure, nomenclature, physicochemical properties, synthesis protocols, and key chemical reactions for researchers and professionals in drug development and chemical sciences.

Chemical Structure and Nomenclature

The systematic IUPAC name for this compound is **4-(chlorosulfonyl)benzoic acid**.^[1] It is also commonly referred to by several synonyms, including p-(chlorosulfonyl)benzoic acid, 4-carboxybenzenesulfonyl chloride, and p-carboxybenzenesulfonyl chloride.^{[1][2]} The core of the molecule is a benzene ring substituted at positions 1 and 4 with a carboxylic acid group (-COOH) and a chlorosulfonyl group (-SO₂Cl), respectively.^[1]

Key Identifiers:

- CAS Number: 10130-89-9^[3]

- Molecular Formula: C₇H₅ClO₄S[3][4]
- Molecular Weight: 220.63 g/mol [3][4][5]
- SMILES: OC(=O)c1ccc(cc1)S(Cl)(=O)=O[6]
- InChI Key: PTCSSXYPZOFISK-UHFFFAOYSA-N[5]

Physicochemical Properties

4-(Chlorosulfonyl)benzoic acid is an off-white to beige powder at room temperature.[3] It is sensitive to moisture and reacts with water.[2] Its key quantitative properties are summarized in the table below for easy reference.

Property	Value	Reference(s)
Melting Point	230-235 °C	[3][7]
Boiling Point	379.1 ± 25.0 °C (Predicted)	[3]
Density	1.5116 g/cm ³ (Estimate)	[3]
Assay	≥96%	[5]
Solubility	Soluble in DMSO and Methanol. Reacts with water.	[2][3]

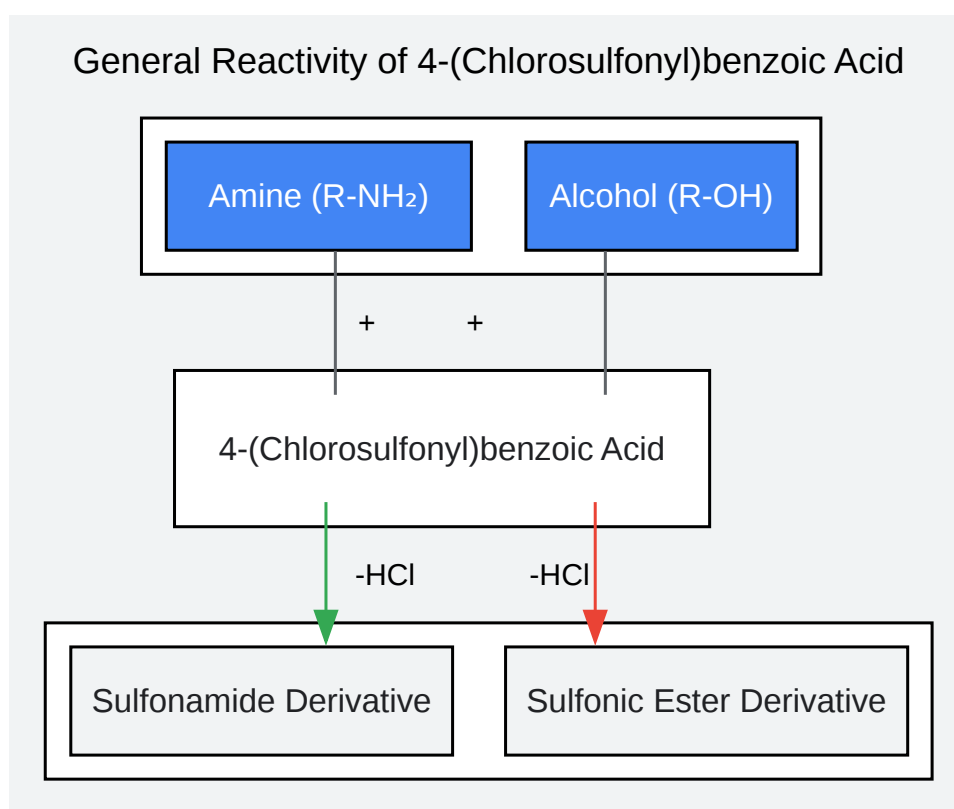
Chemical Reactivity and Applications

The chemical behavior of **4-(chlorosulfonyl)benzoic acid** is dominated by the high electrophilicity of the sulfur atom in the chlorosulfonyl group.[1] This makes it an excellent substrate for nucleophilic substitution reactions, often proceeding with high chemoselectivity while leaving the less reactive carboxylic acid group intact.

- **Synthesis of Sulfonamides:** The compound readily reacts with primary and secondary amines to form sulfonamide linkages. For example, its reaction with aniline in a solvent like pyridine produces 4-(N-phenylsulfamoyl)benzoic acid.[1] This reaction is fundamental in medicinal chemistry for creating new therapeutic agents.

- Synthesis of Sulfonic Esters: In the presence of a base, it reacts with alcohols to yield sulfonic esters (sulfonates).[1] This derivatization is useful for modifying the properties of molecules containing hydroxyl groups.
- Applications: It has been utilized as a key reagent in the preparation of polymer-bound transfer hydrogenation catalysts and for the sulfonation of γ -cyclodextrin.[3] It was also used to synthesize 4-(carboxymethyl-sulfamoyl)-benzoyl adenosine.[3]

The general reactivity of the chlorosulfonyl group is illustrated in the diagram below.



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Caption: Key reactions of **4-(Chlorosulfonyl)benzoic acid** with nucleophiles.

Experimental Protocols for Synthesis

Several methods for the synthesis of **4-(chlorosulfonyl)benzoic acid** have been documented. The choice of method often depends on the available starting materials and desired scale.

Method 1: From p-Toluenesulfonic Acid

This two-step procedure involves the oxidation of p-toluenesulfonic acid followed by chlorination of the resulting sulfonate salt.^[3]^[7]

Step 1: Oxidation to Potassium 4-Carboxybenzenesulfonate

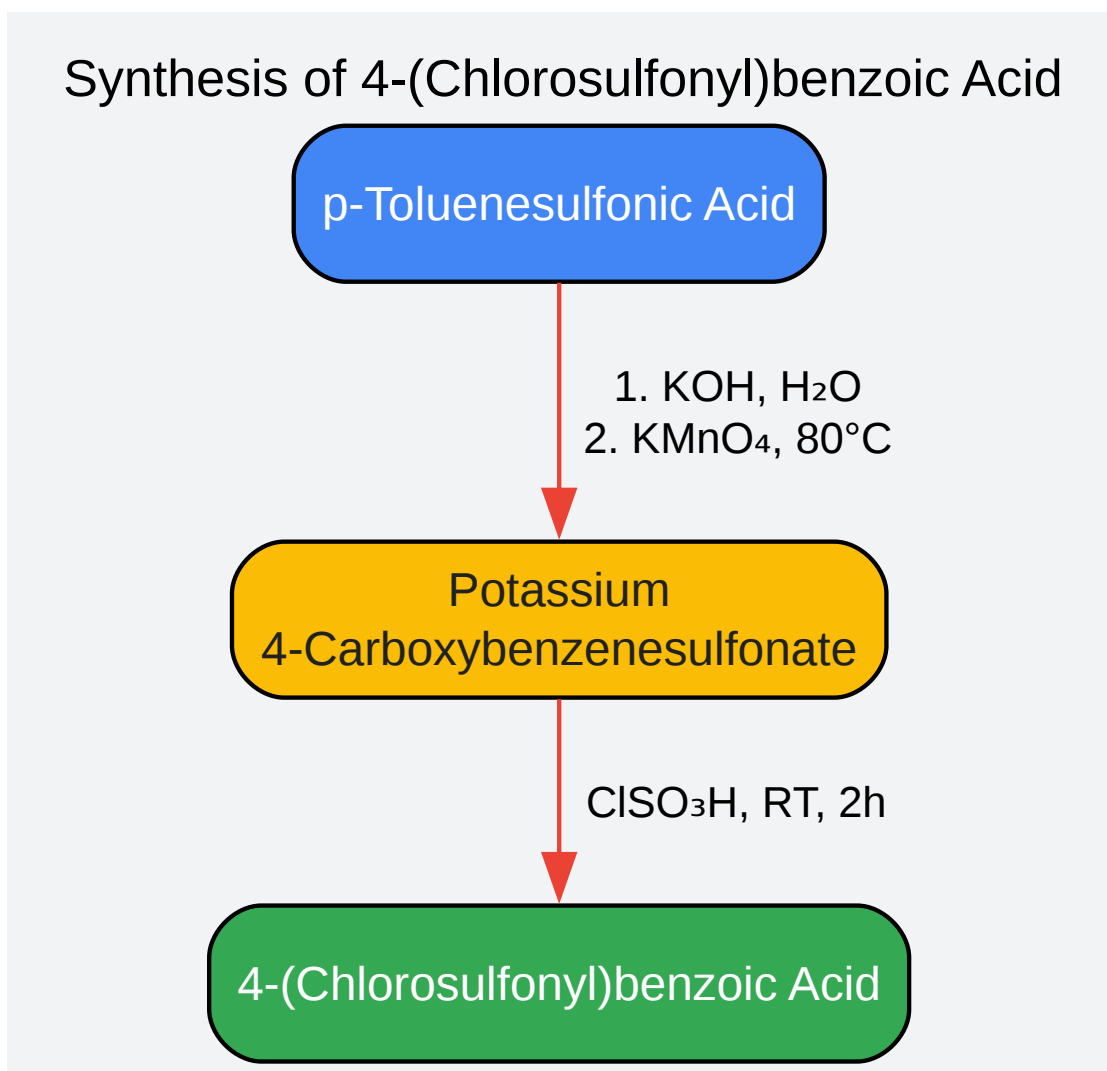
- Prepare a solution of 4-methylphenylsulfonic acid (1.7 g, 10 mmol) and potassium hydroxide (KOH, 0.68 g, 12 mmol) in 15 mL of water.^[7]
- Heat the solution to 80 °C.^[7]
- Slowly add a solution of potassium permanganate (KMnO₄, 1.6 g) in 13 mL of water dropwise to the heated solution.^[7]
- After the reaction is complete, pour the mixture into 20 mL of ethanol (EtOH) and filter the precipitate.^[7]
- Concentrate the filtrate to yield potassium 4-carboxybenzenesulfonate (1.2 g), which can be used directly in the next step.^[7]

Step 2: Chlorination to **4-(Chlorosulfonyl)benzoic Acid**

- At room temperature, slowly add chlorosulfonic acid (4 mL) dropwise to a stirring solution of potassium 4-carboxybenzenesulfonate (1.2 g).^[3]^[7]
- Continue stirring the reaction mixture for 2 hours.^[3]^[7]
- Pour the mixture into crushed ice to precipitate the product.^[3]^[7]
- Collect the solid product by filtration and wash with water to yield **4-(chlorosulfonyl)benzoic acid** as a white solid (0.22 g, 20% yield).^[3]^[7] The reported melting point of the product is 230-232 °C.^[7]

The workflow for this synthesis is depicted in the following diagram.

Synthesis of 4-(Chlorosulfonyl)benzoic Acid



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Caption: Workflow for the synthesis of **4-(Chlorosulfonyl)benzoic acid**.

Method 2: From p-Toluenesulfonyl Chloride

This method involves the direct oxidation of the methyl group of p-toluenesulfonyl chloride.^[7]

- To a solution of p-toluenesulfonyl chloride (1.9 g, 0.01 mol) in a mixture of acetic acid (20 mL) and acetic anhydride (10 mL), add chromium (VI) oxide (3.0 g, 0.03 mol) in portions at room temperature.^[7]
- Heat the mixture to 40°C for 2 hours.^[7]
- Pour the reaction mixture into ice water to precipitate the product.^[7]

- Filter and dry the solid to afford **4-(chlorosulfonyl)benzoic acid** (1.2 g, 55% yield).[7]

Conclusion

4-(Chlorosulfonyl)benzoic acid is a highly valuable bifunctional reagent in organic chemistry. Its well-defined structure and the differential reactivity of its carboxylic acid and chlorosulfonyl groups provide chemists with a reliable tool for constructing complex molecules. The synthetic protocols are well-established, and its utility as a chemical intermediate, particularly in the synthesis of sulfonamides and sulfonic esters, ensures its continued importance in research and development across the chemical industry. Proper handling is required due to its moisture sensitivity and the corrosive nature of its reactions.

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